

Pemafibrate-d4: A Technical Guide to its Analysis and Purity

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Compound of Interest

Compound Name: Pemafibrate-d4

Cat. No.: B15135581

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the analytical methods for determining the purity and characteristics of **Pemafibrate-d4**. It is intended to serve as a valuable resource for researchers and professionals involved in the development and quality control of this selective peroxisome proliferator-activated receptor α (PPAR α) modulator.

Certificate of Analysis and Purity

The following tables summarize the key specifications and analytical data for **Pemafibrate-d4**, based on available supplier information and validated analytical methods.

Table 1: Chemical and Physical Properties of **Pemafibrate-d4**

Property	Value
Chemical Name	(2R)-2-[3-[[--INVALID-LINK--amino]methyl]phenoxy]butanoic acid
Molecular Formula	C ₂₈ H ₂₆ D ₄ N ₂ O ₆
Molecular Weight	494.57 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO

Table 2: Purity and Analytical Specifications

Analysis	Specification	Method
Purity (by ^1H NMR)	$\geq 98\%$ [1][2]	Nuclear Magnetic Resonance (NMR) Spectroscopy
Identity	Conforms to structure	^1H NMR, Mass Spectrometry
Residual Solvents	To be determined	Gas Chromatography (GC)
Elemental Analysis	To be determined	Combustion Analysis
Water Content	To be determined	Karl Fischer Titration

Experimental Protocols

Detailed methodologies for the key experiments cited in the analysis of **Pemafibrate-d4** are provided below.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Purity and Quantification

A validated LC-MS/MS method is crucial for the accurate quantification and purity assessment of **Pemafibrate-d4**. The following protocol is based on established methods for the analysis of pemafibrate in biological matrices.[3][4][5]

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 50 mm \times 2.1 mm, 1.7 μm particle size).
- Mobile Phase: A gradient of 0.1% formic acid in water (Solvent A) and 0.1% formic acid in acetonitrile (Solvent B).

- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.

Mass Spectrometry Conditions:

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:
 - **Pemafibrate-d4**: Precursor ion > Product ion (to be determined based on the specific deuteration pattern).
 - Pemafibrate (reference standard): Precursor ion > Product ion.
- Gas Temperatures and Flow Rates: Optimized for the specific instrument.

Sample Preparation:

- Accurately weigh and dissolve the **Pemafibrate-d4** sample in a suitable solvent (e.g., DMSO).
- Prepare a series of dilutions to create a calibration curve.
- For analysis in biological matrices, a protein precipitation step with acetonitrile followed by centrifugation is typically employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation and Purity

^1H NMR spectroscopy is a powerful tool for confirming the chemical structure of **Pemafibrate-d4** and determining its purity.

Instrumentation:

- A high-resolution NMR spectrometer (e.g., 400 MHz or higher).

Sample Preparation:

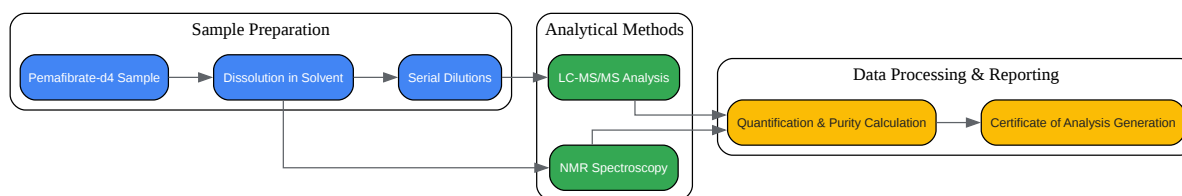
- Dissolve an accurately weighed amount of **Pemafibrate-d4** in a deuterated solvent (e.g., DMSO-d₆).
- Transfer the solution to an NMR tube.

Data Acquisition and Analysis:

- Acquire the ¹H NMR spectrum.
- Integrate the signals corresponding to the protons of **Pemafibrate-d4**.
- Compare the integral values to that of a certified internal standard to calculate the purity.
- Analyze the chemical shifts and coupling constants to confirm the structural integrity of the molecule.

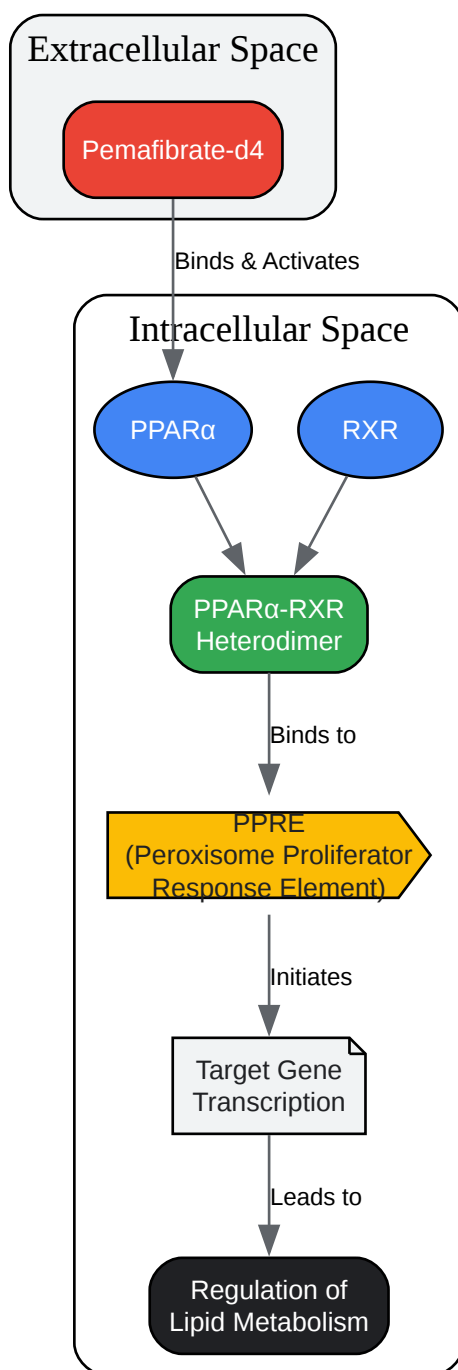
Visualizations

The following diagrams illustrate the analytical workflow and the signaling pathway of Pemafibrate.



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A streamlined workflow for the analysis of **Pemafibrate-d4**.



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References

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